

physical properties of dibromofluoromethane liquid

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Compound of Interest

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An In-depth Technical Guide on the Physical Properties of Liquid **Dibromofluoromethane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibromofluoromethane (CHBr_2F), also known as Halon 1102, is a halomethane derivative with a range of applications, including its use as a reagent in organic synthesis.^[1] A thorough understanding of its physical properties is crucial for its safe handling, application in experimental design, and for the accurate modeling of processes in which it is a component. This document provides a detailed overview of the core physical properties of liquid **dibromofluoromethane**, supplemented with standardized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **dibromofluoromethane** are summarized below. The data presented has been compiled from various sources to provide a comprehensive reference.

General and Thermodynamic Properties

Property	Value	Conditions	Reference(s)
Molecular Formula	CHBr ₂ F	[2]	
Molar Mass	191.83 g/mol	[1][3]	
Appearance	Liquid, Clear Colourless Oil	Standard	[3][4]
Boiling Point	64.9 °C	[3][5]	
	65 °C	[1][2]	
Melting Point	-78 °C	[2][3][5][6]	

Density and Optical Properties

Property	Value	Conditions	Reference(s)
Density	2.421 g/cm ³	at 20 °C	[3][5]
	2.426 g/cm ³	[2][6]	
2.42 g/mL	[1]		
Refractive Index	1.468	[2]	

Solubility

Property	Value	Reference(s)
Solubility in Water	Insoluble	[3][5]
Solubility in Organic Solvents	Soluble in alcohol, acetone, benzene, and chloroform	[3]

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquids like **dibromofluoromethane** are provided below. These are generalized protocols that can be adapted for the specific substance.

Determination of Density

The density of a liquid can be determined gravimetrically using a pycnometer or a graduated cylinder and a balance.[\[7\]](#)

- Objective: To measure the mass per unit volume of the liquid.
- Apparatus: Pycnometer (or graduated cylinder), analytical balance, thermometer.
- Procedure:
 - Carefully clean and dry the pycnometer and weigh it empty (m_1).
 - Fill the pycnometer with the liquid sample, ensuring no air bubbles are present. If using a pycnometer with a stopper, the excess liquid will be expelled through the capillary.
 - Weigh the filled pycnometer (m_2).
 - Record the temperature of the liquid.
 - The mass of the liquid is calculated as ($m_2 - m_1$).
 - The volume of the liquid is the known volume of the pycnometer.
 - Density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$.[\[8\]](#)

Determination of Boiling Point

The boiling point can be determined by distillation or by using a micro-boiling point method.[\[9\]](#)
[\[10\]](#)

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating apparatus (e.g., Thiele tube or aluminum block).[\[11\]](#)[\[12\]](#)
- Procedure (Micro Method):

- Place a small amount of the liquid into the small test tube.
- Invert the sealed capillary tube and place it into the liquid in the test tube.
- Attach the test tube to a thermometer.
- Heat the apparatus slowly and evenly.[10]
- A stream of bubbles will emerge from the open end of the capillary tube as the liquid boils.
- Stop heating when a rapid and continuous stream of bubbles is observed.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube as it cools.[10]

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material. It is a fundamental property of any optical medium.[13]

- Objective: To measure the ratio of the speed of light in a vacuum to the speed of light in the liquid.
- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium lamp).
- Procedure:
 - Calibrate the refractometer using a standard sample with a known refractive index.
 - Ensure the prism surfaces are clean and dry.
 - Apply a few drops of the liquid sample onto the lower prism.
 - Close the prisms and allow the temperature to equilibrate by circulating water from the constant temperature bath.
 - Adjust the light source and the refractometer's optics until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.

- Read the refractive index directly from the instrument's scale.
- Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.[13]

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow.[14] The falling sphere viscometer is a common method for its determination.[15]

- Objective: To measure the internal friction of the liquid.
- Apparatus: Graduated cylinder or a long vertical tube of known diameter, a sphere of known size and density, stopwatch, thermometer.[16]
- Procedure:
 - Fill the graduated cylinder with the liquid and allow it to reach thermal equilibrium.
 - Measure the diameter and mass of the sphere to calculate its radius (a) and density (ρs).
 - Gently drop the sphere into the center of the cylinder.
 - Allow the sphere to reach terminal velocity.
 - Measure the time (t) it takes for the sphere to fall a known distance (d) between two marked points in the region of terminal velocity.
 - Calculate the terminal velocity ($v = d/t$).
 - The viscosity (η) can be calculated using Stokes' Law: $\eta = [2(\rho_s - \rho_l)ga^2] / 9v$, where ρ_l is the density of the liquid and g is the acceleration due to gravity.[16]

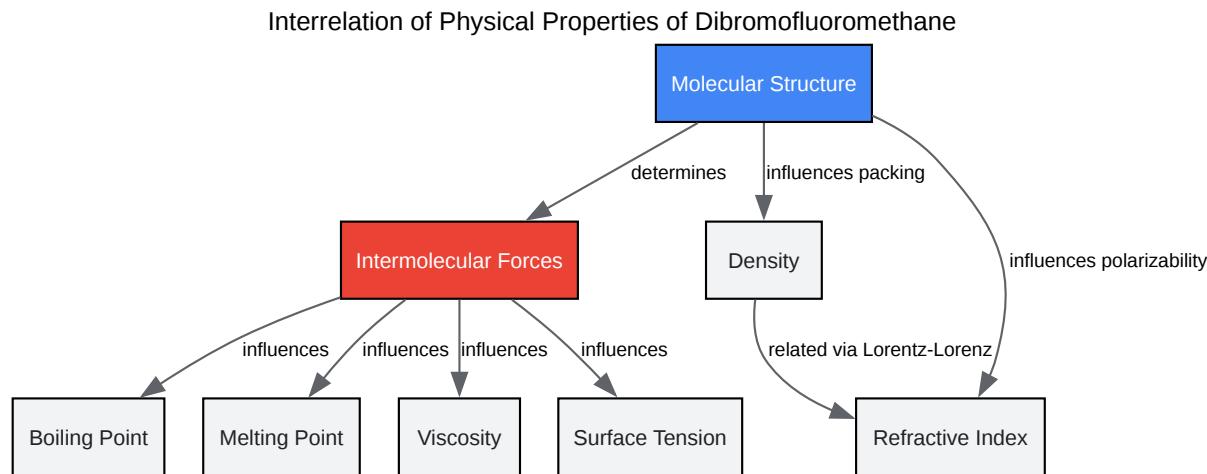
Determination of Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.[17] The drop-weight method using a stalagmometer is a precise technique for its measurement.

- Objective: To measure the cohesive energy present at the interface of the liquid.
- Apparatus: Stalagmometer, weighing bottle, analytical balance, beaker.
- Procedure:
 - Clean the stalagmometer thoroughly.
 - Fill the stalagmometer with the liquid sample.
 - Allow the liquid to flow slowly and form drops at the tip.
 - Collect a specific number of drops (e.g., 20) in a pre-weighed weighing bottle.
 - Weigh the bottle with the drops to determine the total mass of the collected drops.
 - Calculate the average mass of a single drop (m).
 - The surface tension (γ) can be determined by comparison with a reference liquid of known surface tension (γ_{ref}) and drop mass (m_{ref}) using the relationship: $\gamma = \gamma_{ref} * (m / m_{ref})$.

Interrelation of Physical Properties

The physical properties of a liquid are interconnected, stemming from the underlying intermolecular forces and molecular structure. The following diagram illustrates these logical relationships.



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Logical relationships of physical properties.

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